

# Personal protective equipment for handling N-Methylformanilide

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## Compound of Interest

Compound Name: *N-Methylformanilide*

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## Essential Safety and Handling Guide for N-Methylformanilide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **N-Methylformanilide**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate risks associated with this chemical.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **N-Methylformanilide**.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO	[1]
Molecular Weight	135.16 g/mol	[1]
CAS Number	93-61-8	[1][2][3]
Appearance	Clear, colorless to light yellow liquid	[1][2]
Melting Point/Range	8 - 13 °C / 46.4 - 55.4 °F	[1][4]
Boiling Point/Range	243 - 244 °C / 469.4 - 471.2 °F	[1][4]
Flash Point	126 °C / 258.8 °F (closed cup)	[1][2][4][5][6]
Density	1.095 g/mL at 25 °C	[4]
Water Solubility	10.3 g/L	[4]
Vapor Pressure	2.66 Pa at 25 °C	[4]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **N-Methylformanilide**.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][5]
- Ensure that an eyewash station and safety shower are readily accessible.[7]
- Confirm that all necessary Personal Protective Equipment (PPE) is available and in good condition.

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][5]

- Skin Protection:
  - Wear appropriate chemical-resistant gloves, such as nitrile rubber.[1]
  - Don impervious clothing to prevent skin exposure.[1][2] A lab coat is mandatory.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

### 3. Handling:

- Avoid contact with eyes, skin, and clothing.[2]
- Prevent inhalation of vapor or mist.[4]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the handling area.[1][3]
- Keep the container tightly closed when not in use.[1][2][4][5]

### 4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[2][5]
- Keep containers tightly closed.[1][4][5]
- Store below +30°C.[1][3]

## Disposal Plan

**N-Methylformanilide** and any contaminated materials must be disposed of as hazardous waste.

### 1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container that is chemically compatible.[8]

- Clearly mark the container as "Hazardous Waste" with the full chemical name.[\[8\]](#)
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[8\]](#)

## 2. Spill Residue:

- Absorb spills with an inert material (e.g., vermiculite, sand, or earth) and place the contaminated material into the designated hazardous waste container.[\[2\]](#)[\[4\]](#)[\[8\]](#)

## 3. Final Disposal:

- Dispose of waste through a licensed and approved waste disposal contractor.[\[4\]](#)[\[8\]](#)
- Consult with your institution's EHS office to arrange for pickup and disposal.[\[8\]](#)
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[8\]](#) Disposal must adhere to all federal, state, and local regulations.[\[2\]](#)

# Emergency Plan: Spills and Exposure

Immediate and appropriate action is crucial in the event of a spill or exposure.

## First Aid Measures

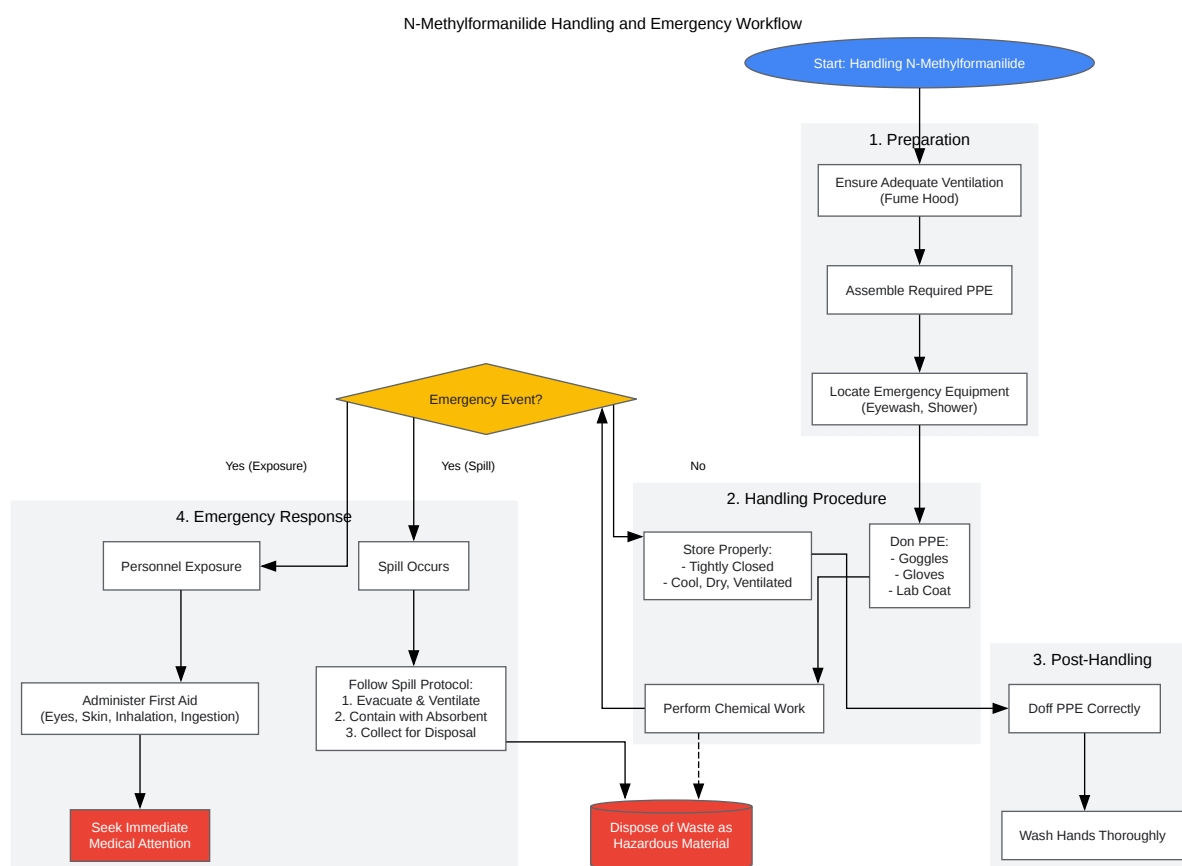
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Ingestion: If the person is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

## Spill Cleanup Protocol

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)
- Contain: Use an inert absorbent material like vermiculite, sand, or earth to soak up the spill.  
[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Collect: Carefully collect the absorbent material and place it into a suitable, sealed container for hazardous waste disposal.[\[4\]](#)[\[8\]](#)
- Clean: Wash the spill area thoroughly with soap and water after the material has been collected.[\[8\]](#)
- Decontaminate: Properly decontaminate or dispose of any tools and clothing used during the cleanup.

## Procedural Workflow Diagram

The following diagram illustrates the logical workflow for handling **N-Methylformanilide**, from preparation to emergency response.



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Caption: Workflow for safe handling and emergency response for **N-Methylformanilide**.

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